

Structural Elucidation of 2-Methoxy-5-phenylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-5-phenylpyridine

CAS No.: 53698-47-8

Cat. No.: B1420872

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Executive Summary & Compound Profile

2-Methoxy-5-phenylpyridine is a biaryl system comprising a pyridine core substituted with a methoxy group at the 2-position and a phenyl ring at the 5-position. In drug discovery, this scaffold serves as a lipophilic, metabolically stable surrogate for biphenyl systems and is a known inhibitor of acetylcholinesterase (AChE).

- Chemical Formula:
- Exact Mass: 185.0841 Da
- SMILES: COc1ccc(cn1)-c2ccccc2
- Key Structural Challenge: Differentiating the 2,5-substitution pattern from 2,4- or 2,3-isomers, which often arise as byproducts in non-selective coupling reactions.

Synthesis Context & Impurity Profiling

Understanding the synthesis is prerequisite to anticipating spectral impurities. The standard route involves a Suzuki-Miyaura coupling:

Critical Impurities to Track:

- Homocoupling Products: Biphenyl (from phenylboronic acid dimerization).
- Hydrolysis Byproducts: 5-Phenyl-2-pyridone (formed via demethylation of the methoxy group under acidic/basic workup).
- Regioisomers: If the starting material was 3-bromo-2-methoxypyridine (impurity in starting material), the 2,3-isomer will be present.

Analytical Strategy: The "Self-Validating" Workflow

To definitively prove the structure, we employ a subtractive logic workflow. We do not just look for the right signals; we actively rule out alternative isomers.

Step 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Validate elemental composition and unsaturation.

- Method: ESI-TOF or Orbitrap (Positive Mode).
- Expected Signal:

m/z .

- Validation Check: The isotope pattern for

should match a 12-carbon system (~13% intensity relative to the monoisotopic peak). A lack of Br/Cl isotope patterns confirms the complete consumption of the aryl halide precursor.

Step 2: ^1H NMR Spectroscopy (The Fingerprint)

Objective: Establish the pyridine substitution pattern. This is the most critical step.

Solvent:

(Standard) or

(if solubility is poor, though

provides better resolution for aromatic coupling).

Predicted Spectral Data & Assignment Logic

Proton	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Structural Logic
H-6	8.40 – 8.45	Doublet (d)		Deshielded by ring nitrogen. Shows only small meta-coupling to H-4.
H-4	7.75 – 7.85	dd	,	Diagnostic Signal. Coupled ortho to H-3 and meta to H-6.
Ph-H	7.35 – 7.55	Multiplet	-	Overlapping aromatic signals from the phenyl ring.
H-3	6.80 – 6.85	Doublet (d)		Shielded by the adjacent electron-donating Methoxy group.
OMe	3.95 – 4.00	Singlet (s)	-	Characteristic sharp singlet for methoxy attached to heteroaromatic ring.

Key Differentiator (The "Smoking Gun"):

- If the compound were the 2,4-isomer, H-6 would be a doublet with a large ortho coupling (~5 Hz) to H-5.
- In the 2,5-isomer, H-6 has no ortho neighbor, resulting in a fine doublet (meta-coupling only).

Step 3: 2D NMR Verification (Connectivity)

To ensure the Phenyl ring is at C-5 and not C-4, we map the scalar couplings.

COSY (Correlation Spectroscopy)

- H-3
H-4: Strong cross-peak (Ortho coupling).
- H-4
H-6: Weak cross-peak (Meta coupling).
- H-6
H-3: NO cross-peak (Para).

HMBC (Heteronuclear Multiple Bond Correlation)

This experiment connects the "islands" (Methoxy, Pyridine, Phenyl).

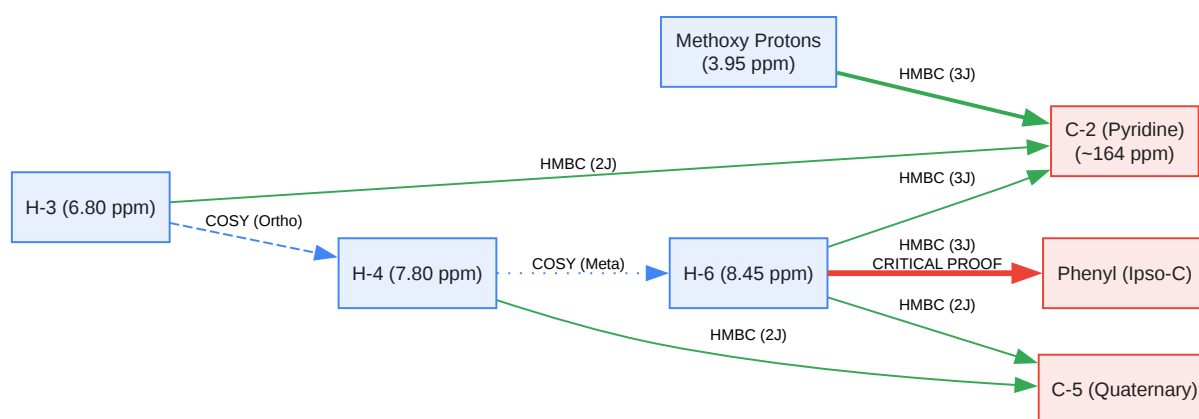
- OMe ()
C-2 (): Confirms methoxy attachment at C-2.
- H-6 ()
C-2, C-4, & C-Phenyl (): H-6 should show a 3-bond correlation to the ipso carbon of the phenyl ring (

). This definitively places the phenyl group at position 5.

Visualization of Structural Logic

The following diagrams illustrate the connectivity logic and the decision tree for isomer differentiation.

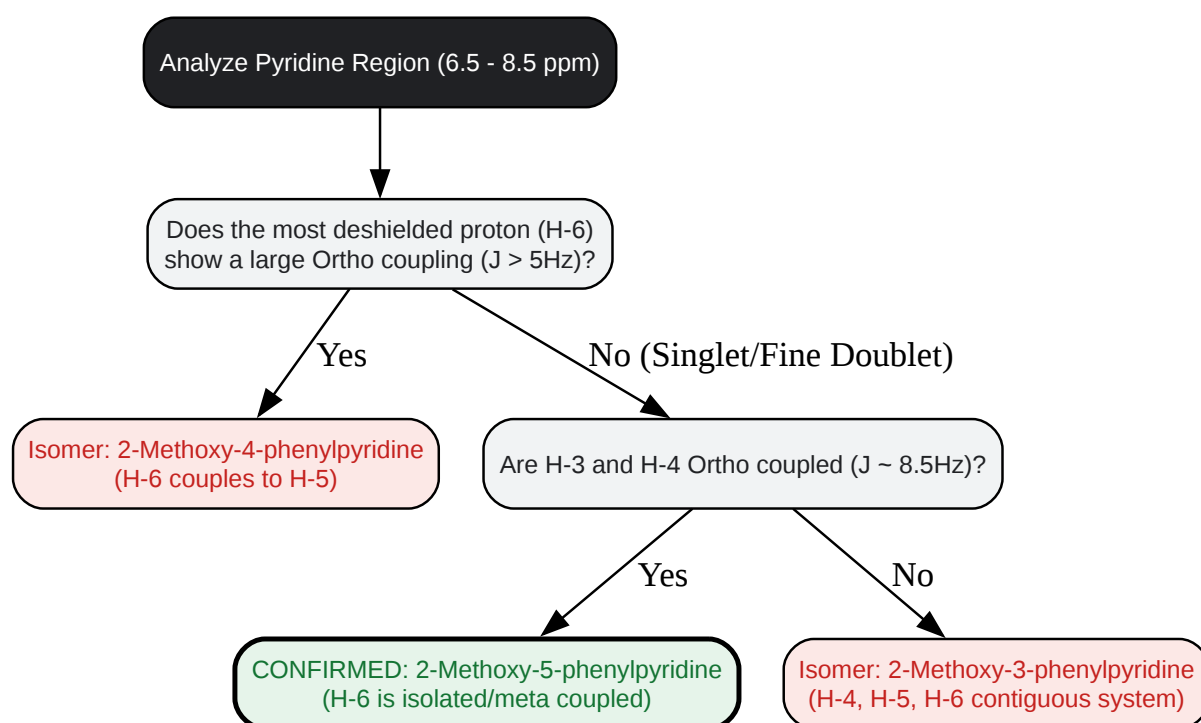
Diagram 1: NMR Connectivity Network (HMBC/COSY)



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Caption: HMBC correlations (Solid Green/Red) establish the carbon skeleton. The Red arrow confirms the 5-Phenyl attachment.

Diagram 2: Isomer Differentiation Decision Tree



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Caption: Logic flow for distinguishing the target molecule from common regioisomeric byproducts.

Quality Control Specifications

For drug development applications, purity must be established beyond structural identity.

- HPLC Method:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m).
 - Mobile Phase: Gradient A (0.1% Formic Acid in Water) / B (Acetonitrile). 5% B to 95% B over 10 min.
 - Detection: UV at 254 nm (aromatic) and 280 nm.[1]
 - Purity Criteria: Area > 98%.
- Residual Solvents: NMR check for Suzuki solvents (THF, Dioxane, Toluene).

References

- Hansen, M. et al. (2024). Discovery and Structure–Activity Relationships of 2,5-Dimethoxyphenylpiperidines. *Journal of Medicinal Chemistry*. Retrieved January 29, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (2014). Aerobic CN Bond Activation: A Simple Strategy to Construct Pyridines. Retrieved January 29, 2026, from [\[Link\]](#)

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